

Chemical Properties and Stability of 2-Azidocyclohexanone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Azidocyclohexanone

Cat. No.: B8612779

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Content Type: Technical Guide Audience: Researchers, Synthetic Chemists, Drug Development Professionals^[1]

Executive Summary

2-Azidocyclohexanone (CAS: N/A for specific isomer often cited generically, but derivatives are common) is a reactive

-azido ketone intermediate used primarily in the synthesis of nitrogen heterocycles (e.g., triazoles via Click chemistry) and ring-contracted scaffolds.^[1] While valuable as a high-energy synthon, it presents significant safety challenges due to its energetic nature and low thermal stability.^[1] This guide provides a rigorous technical analysis of its properties, synthesis, and handling protocols, emphasizing the critical "Do Not Distill" rule to prevent explosive decomposition.

Physicochemical Profile

Structural Characteristics

The molecule consists of a cyclohexane ring with a ketone functionality at C1 and an azido group (

) at C2. The proximity of the electron-withdrawing carbonyl group and the azido group creates a unique electronic environment that facilitates both nucleophilic attacks and radical/nitrene-mediated rearrangements.

Property	Value / Description
Molecular Formula	
Molecular Weight	139.16 g/mol
Appearance	Pale yellow oil
C/N Ratio	2:1 (6 Carbons / 3 Nitrogens)
Safety Classification	High Energy / Potentially Explosive
Boiling Point	Do Not Determine (Decomposes)

Spectroscopic Signature (Self-Validation)

To validate the synthesis without isolation, use the following spectroscopic markers.

- Infrared Spectroscopy (IR): The most diagnostic feature is the strong, asymmetric azide stretching vibration.
 - :
(Strong)[1][2]
 - :
(Ketone)[1]
- Nuclear Magnetic Resonance (NMR):
 - NMR (
): The
-proton (H-2) is significantly deshielded by both the carbonyl and the azide.
 - (dd or m, 1H,

)[1]

◦ NMR (

):

▪ (

)[1]

▪ (

)[1]

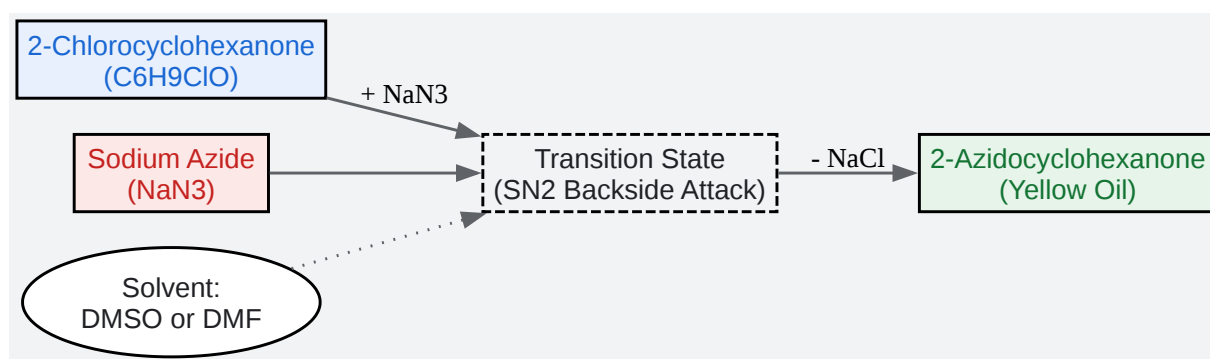
Synthesis & Purification Strategy

Reaction Mechanism

The standard synthesis involves an

displacement of a halide (typically 2-chlorocyclohexanone) by sodium azide (

) in a polar aprotic solvent.[1]



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Figure 1: Synthetic pathway via nucleophilic substitution.[1] Note that the reaction proceeds with inversion of configuration if the starting material is chiral.

Experimental Protocol

Safety Warning: Perform all steps behind a blast shield. Limit scale to <5 mmol for initial runs.

- Preparation: Dissolve 2-chlorocyclohexanone (1.0 equiv) in anhydrous DMSO (0.5 M concentration).
- Azidation: Add sodium azide (1.2 - 1.5 equiv) slowly at

to prevent exotherms.
- Reaction: Stir at room temperature (

) for 2–4 hours. Monitor by TLC (disappearance of chloride) or IR (appearance of azide peak).[1]
- Work-up:
 - Dilute with cold water.[1]
 - Extract with diethyl ether or dichloromethane.[1]
 - Wash organic layer with water (to remove DMSO) and brine.[1][3]
 - Dry over

and filter.[1]
- Purification (CRITICAL):
 - Concentrate: Remove solvent under reduced pressure at room temperature.
 - Do NOT Distill: Heating this compound to its boiling point will likely cause an explosion.[1]
 - Chromatography: If necessary, purify via silica gel chromatography (Hexane/EtOAc gradient).[1]

Stability & Safety Assessment

Thermal Stability

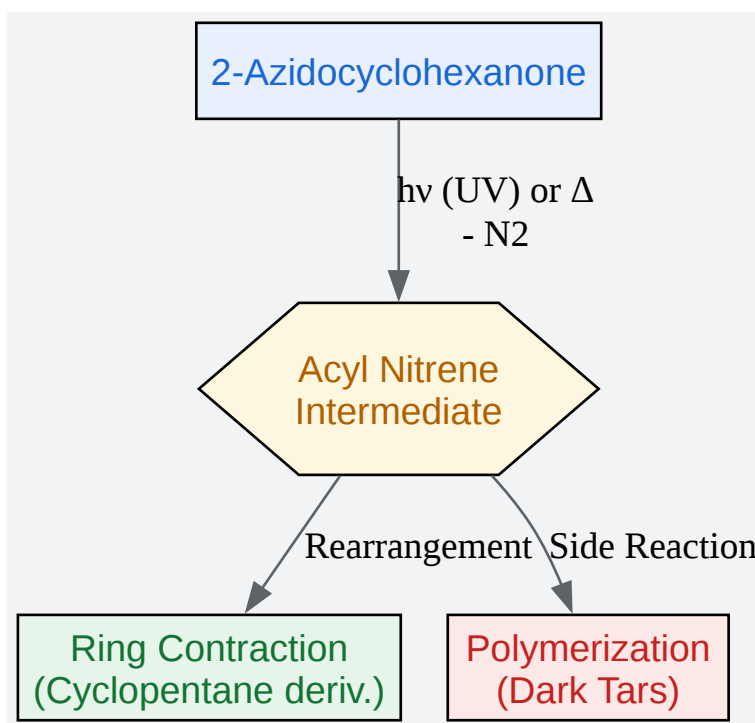
2-Azidocyclohexanone is thermally labile.[1]

- Decomposition Onset: While specific DSC data varies by purity, -azido ketones generally exhibit exothermic decomposition starting around , evolving nitrogen gas ().^[1]
- Mechanism: Thermal elimination of generates a reactive nitrene species or leads to polymerization.^[1]

Photochemical Stability

The compound is highly sensitive to UV light. Irradiation causes the loss of

and the formation of an acyl nitrene, which typically undergoes a Wolff-like rearrangement (ring contraction).



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Figure 2: Photolytic decomposition pathway leading to ring contraction.^[1]

Storage Rules

- Temperature: Store at (Freezer).
- Light: Protect from light (amber vials or foil-wrapped).[1]
- Atmosphere: Store under inert gas (Argon/Nitrogen).[1]

Reactivity & Applications

Click Chemistry (CuAAC)

The most common application is the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

- Reaction: **2-Azidocyclohexanone** + Terminal Alkyne
1,4-Disubstituted 1,2,3-Triazole.[1]
- Utility: This stabilizes the azide moiety, converting the explosive functionality into a stable pharmacologicalophore.[1]

Staudinger Reduction

Can be reduced to 2-aminocyclohexanone using triphenylphosphine () and water.[1]

- Mechanism: Formation of phosphazide
iminophosphorane
hydrolysis to amine.[1]
- Advantage: Mild conditions avoid thermal decomposition.[1]

References

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